

# Dirozalkib: A Technical Overview of a Next-Generation ALK/ROS1 Inhibitor

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## Compound of Interest

Compound Name: *Dirozalkib*  
CAS No.: *1893419-37-8*  
Cat. No.: *B15579624*

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## Introduction

**Dirozalkib** is a potent, next-generation, orally bioavailable small molecule inhibitor targeting Anaplastic Lymphoma Kinase (ALK) and ROS1 tyrosine kinases. Aberrant fusion proteins involving these kinases are key oncogenic drivers in various cancers, most notably in a subset of non-small cell lung cancer (NSCLC). **Dirozalkib** has demonstrated significant activity against wild-type ALK and various resistance mutations that can emerge during treatment with earlier-generation inhibitors. This technical guide provides a comprehensive overview of **Dirozalkib**, including its chemical identifiers, mechanism of action, in vitro potency, and relevant experimental protocols.

## Chemical Identifiers

For precise identification and database referencing, the SMILES (Simplified Molecular Input Line Entry System) string and InChIKey (International Chemical Identifier Key) for **Dirozalkib** are provided below.

| Identifier | Value                                                                                    |
|------------|------------------------------------------------------------------------------------------|
| SMILES     | <chem>O=S(C1=C(NC2=NC(NC3=C4OCCOC4=C(C5C CNCC5)C(C)=C3)=NC=C2Cl)C=CC=C1)(C(C)C)=O</chem> |
| InChI Key  | ABKQZNVWMCRCGQ-UHFFFAOYSA-N                                                              |

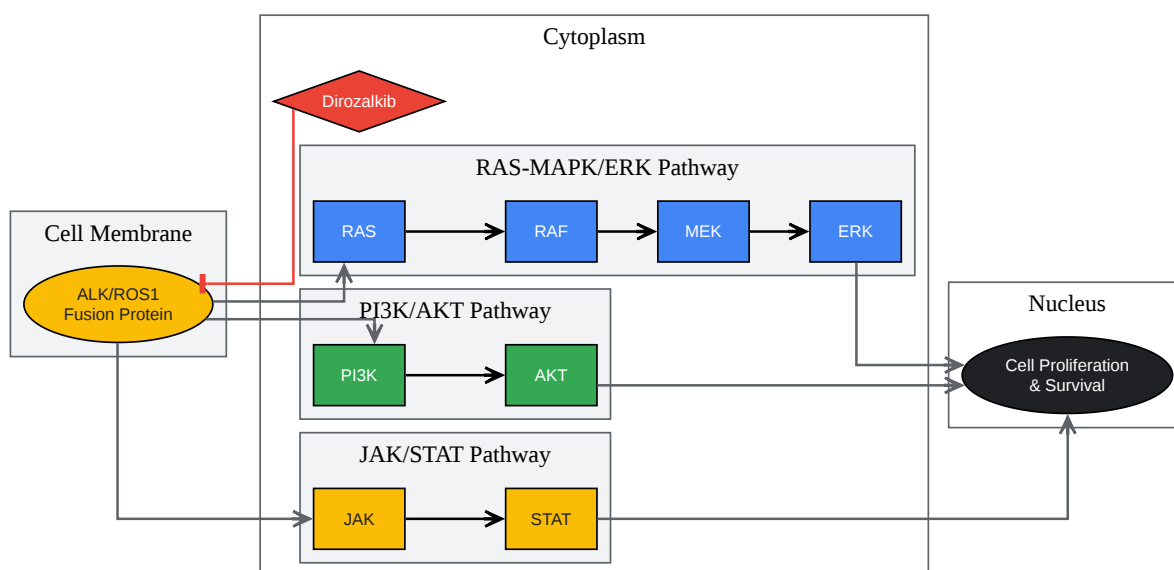
## Mechanism of Action and Signaling Pathway

**Dirozalkib** exerts its therapeutic effect by competitively inhibiting the ATP-binding site of ALK and ROS1 kinases. In cancer cells harboring ALK or ROS1 fusion genes (e.g., EML4-ALK), the resulting fusion protein is constitutively active, leading to the dysregulation of downstream signaling pathways that promote cell proliferation, survival, and metastasis. **Dirozalkib**'s inhibition of the kinase activity of these fusion proteins blocks these oncogenic signals.

The primary signaling cascades downstream of ALK/ROS1 activation include:

- **RAS-MAPK/ERK Pathway:** This pathway is crucial for cell proliferation and differentiation.
- **PI3K/AKT Pathway:** This cascade plays a central role in cell survival, growth, and metabolism.
- **JAK/STAT Pathway:** This pathway is involved in cell growth, survival, and immune responses.

By inhibiting ALK/ROS1, **Dirozalkib** effectively downregulates these key pathways, leading to cell cycle arrest and apoptosis in cancer cells dependent on ALK/ROS1 signaling.



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**Durozalkib** inhibits ALK/ROS1, blocking downstream pro-survival pathways.

## Quantitative Data

The in vitro potency of **Durozalkib** has been evaluated in various biochemical and cell-based assays. The half-maximal inhibitory concentration (IC50) is a key metric of a drug's potency.

| Target/Cell Line                    | IC50 (nM) | Assay Type               |
|-------------------------------------|-----------|--------------------------|
| ALK (enzyme)                        | 0.9       | Biochemical Kinase Assay |
| Karpas-299 (ALK-positive cell line) | 0.71      | Cell Proliferation Assay |
| NCI-H2228 (ALK-positive cell line)  | 15.11     | Cell Proliferation Assay |
| NCI-H3122 (ALK-positive cell line)  | 130.4     | Cell Proliferation Assay |

Data sourced from MedchemExpress.

## Experimental Protocols

Detailed methodologies are crucial for the replication and validation of experimental findings. Below are representative protocols for key assays used to characterize ALK inhibitors like **Dirozalkib**.

### Biochemical Kinase Assay (ALK)

Objective: To determine the direct inhibitory effect of **Dirozalkib** on the enzymatic activity of the ALK kinase domain.

Materials:

- Recombinant human ALK kinase domain
- Kinase buffer (e.g., 50 mM HEPES pH 7.5, 10 mM MgCl<sub>2</sub>, 1 mM EGTA, 0.01% Brij-35)
- ATP solution
- Peptide substrate (e.g., poly-Glu,Tyr)
- **Dirozalkib** (dissolved in DMSO)
- ADP-Glo™ Kinase Assay kit (Promega)

- 384-well white plates

Procedure:

- Prepare serial dilutions of **Dirozalkib** in the kinase buffer.
- In a 384-well plate, add 2.5  $\mu$ L of the diluted inhibitor or DMSO (vehicle control).
- Add 2.5  $\mu$ L of a solution containing the ALK enzyme in the kinase buffer.
- Initiate the kinase reaction by adding 5  $\mu$ L of a solution containing ATP and the peptide substrate in the kinase buffer. Final concentrations should be around the  $K_m$  for ATP.
- Incubate the plate at 37°C for 1-2 hours.
- Stop the reaction and detect the amount of ADP produced using the ADP-Glo™ Kinase Assay kit according to the manufacturer's instructions.
- Measure luminescence using a plate reader.
- Calculate IC<sub>50</sub> values by plotting the percentage of inhibition against the logarithm of the inhibitor concentration.

## Cell Proliferation Assay (e.g., MTT or CellTiter-Glo®)

Objective: To assess the effect of **Dirozalkib** on the proliferation and viability of cancer cells harboring the EML4-ALK fusion.

Materials:

- EML4-ALK positive NSCLC cell line (e.g., NCI-H3122, Karpas-299, NCI-H2228)
- Complete cell culture medium (e.g., RPMI-1640 with 10% FBS)
- **Dirozalkib** (dissolved in DMSO)
- MTT reagent (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) or CellTiter-Glo® Luminescent Cell Viability Assay kit (Promega)

- 96-well clear or white-walled plates
- Solubilization solution (for MTT assay)

Procedure (using CellTiter-Glo®):

- Seed cells in a 96-well plate at a predetermined optimal density and incubate overnight.
- Prepare serial dilutions of **Dirozalkib** in the complete medium.
- Remove the existing medium from the wells and add 100 µL of the diluted inhibitor or medium with DMSO (vehicle control).
- Incubate the plate for 72 hours at 37°C in a humidified incubator with 5% CO<sub>2</sub>.
- Equilibrate the plate and the CellTiter-Glo® reagent to room temperature.
- Add 100 µL of CellTiter-Glo® reagent to each well.
- Mix the contents on an orbital shaker for 2 minutes to induce cell lysis.
- Incubate at room temperature for 10 minutes to stabilize the luminescent signal.
- Measure the luminescence using a
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